

4-Chlorobutyldimethylchlorosilane molecular weight

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Compound of Interest

Compound Name: 4-Chlorobutyldimethylchlorosilane

Cat. No.: B097454

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An In-Depth Technical Guide to **4-Chlorobutyldimethylchlorosilane**: Properties, Applications, and Handling

Introduction: The Versatile Bifunctional Silane

4-Chlorobutyldimethylchlorosilane is a unique organosilicon compound distinguished by its bifunctional nature. Possessing two different reactive chlorine atoms—one attached to the silicon (a silyl chloride) and one at the terminus of a butyl chain (an alkyl chloride)—it serves as a critical linker molecule and surface modification agent. This guide offers a comprehensive overview for researchers and drug development professionals, detailing the compound's fundamental properties, its core reactivity, practical applications with detailed protocols, and essential safety procedures. Its ability to bridge inorganic surfaces or molecules with organic structures makes it an invaluable tool in materials science, chromatography, and synthetic chemistry.

Section 1: Core Physicochemical Properties

4-Chlorobutyldimethylchlorosilane is a colorless liquid with a distinct odor characteristic of chlorosilanes.^[1] Its utility is defined by its chemical and physical characteristics, which dictate its reactivity, handling, and application scope. The molecular weight of **4-Chlorobutyldimethylchlorosilane** is 185.16 g/mol.^[2]

Quantitative Data Summary

For ease of reference, the key physicochemical properties are summarized in the table below.

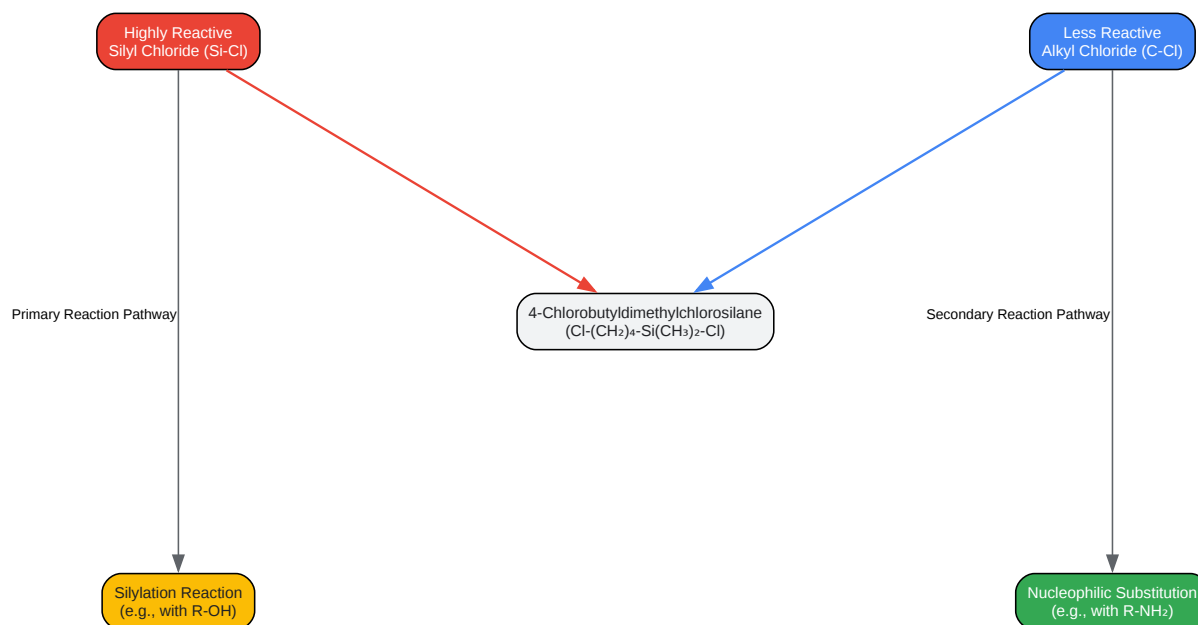
Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₄ Cl ₂ Si	[1][2]
Molecular Weight	185.16 g/mol	[2]
CAS Number	18145-84-1	[1][2]
Appearance	Colorless liquid	[1]
Density	1.03 g/mL	[1][3]
Boiling Point	100 °C	[1][2]
Flash Point	45 °C	[1][2][3]
Refractive Index	1.4503	[2][3]
Hydrolytic Sensitivity	High; reacts rapidly with water and protic solvents.	[3]

Section 2: The Chemistry of Dual Reactivity

The primary value of **4-Chlorobutyldimethylchlorosilane** lies in the differential reactivity of its two chloro groups. Understanding this duality is fundamental to its effective application.

- **The Silyl Chloride (Si-Cl) Moiety:** This is the more reactive site. The silicon-chlorine bond is highly polarized and susceptible to nucleophilic attack by hydroxyl groups (on surfaces like silica or glass), alcohols, and amines. Critically, it reacts violently with water, hydrolyzing to form silanols and releasing hydrochloric acid.[3][4] This high reactivity is harnessed to form stable siloxane (Si-O-C or Si-O-Si) bonds, effectively tethering the molecule to a substrate.
- **The Alkyl Chloride (C-Cl) Moiety:** Located at the end of the flexible butyl chain, this group behaves as a typical primary alkyl halide. It is significantly less reactive than the silyl chloride and is stable to the conditions used for silylation. This allows for a two-step functionalization strategy: first, the molecule is anchored via the Si-Cl group, and then the C-Cl group is used as a handle for subsequent nucleophilic substitution reactions (e.g., with azides, amines, thiols) to introduce further functionality.

The following diagram illustrates this dual-mode reactivity, which is central to its role as a chemical linker.



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Caption: Dual reactivity of **4-Chlorobutyldimethylchlorosilane**.

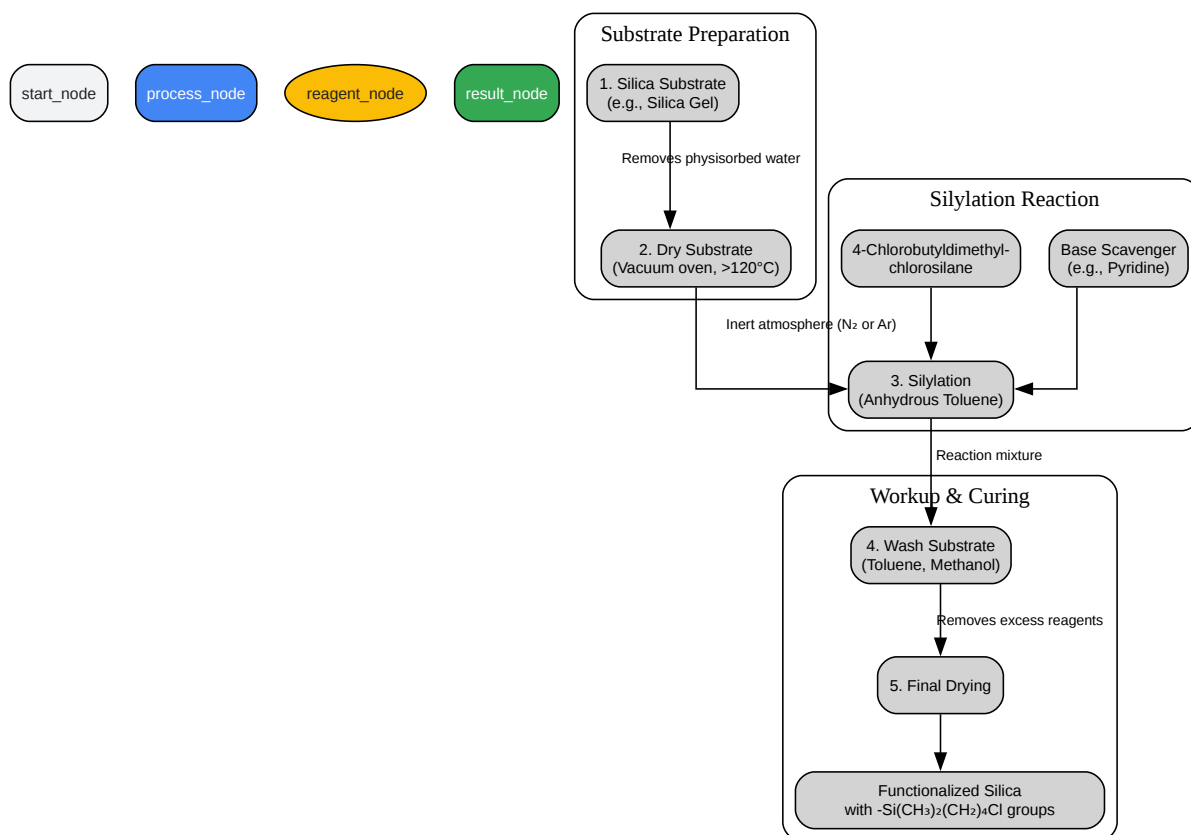
Section 3: Key Applications & Experimental Protocols

The dual-reactive nature of this silane makes it a powerful tool for covalently modifying surfaces and synthesizing complex molecules.

Application: Surface Functionalization of Silica

A primary application is the modification of silica-based materials (e.g., silica gel for chromatography, glass slides, silicon wafers). The process tethers a reactive chlorobutyl group to the surface, which can then be used for further chemical transformations, such as attaching biomolecules, catalysts, or polymers.

The general workflow for this surface modification is depicted below.



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Caption: Workflow for silica surface functionalization.

Representative Protocol: Functionalization of Silica Gel

This protocol describes a self-validating system for modifying chromatographic silica gel. The success of the modification can be verified by elemental analysis (for C, H, and Cl content) or by performing a subsequent reaction on the tethered chlorobutyl group and analyzing the product.

Materials:

- Silica Gel (e.g., 60 Å, 230-400 mesh)
- **4-Chlorobutyldimethylchlorosilane** ($\geq 97\%$)
- Anhydrous Toluene
- Anhydrous Pyridine (or another non-nucleophilic base)
- Methanol (reagent grade)
- Schlenk flask and standard glassware for inert atmosphere chemistry
- Vacuum oven

Methodology:

- **Substrate Preparation (Causality: Removal of Water):** Place 10.0 g of silica gel into a round-bottom flask. Heat in a vacuum oven at 150°C for 12-18 hours. This step is critical; adsorbed water on the silica surface will readily react with the chlorosilane, preventing it from bonding to the surface silanol groups and causing polymerization in solution.
- **Reaction Setup (Causality: Preventing Hydrolysis):** Transfer the dried silica to a Schlenk flask and attach it to a Schlenk line. Evacuate and backfill the flask with dry nitrogen or argon three times. Add 100 mL of anhydrous toluene via cannula. Performing the reaction under an inert atmosphere is mandatory to prevent premature hydrolysis of the highly sensitive silyl chloride.^[3]
- **Silylation (Causality: Covalent Bond Formation):** To the stirred silica slurry, add 2.0 mL of anhydrous pyridine. This acts as an HCl scavenger, neutralizing the acid byproduct of the

silylation reaction, which can otherwise damage the silica substrate. Slowly add 5.0 g (approx. 4.85 mL) of **4-Chlorobutyldimethylchlorosilane** via syringe.

- **Reaction Execution:** Heat the mixture to 80°C and stir vigorously for 12 hours under a positive pressure of inert gas.
- **Workup and Purification (Causality: Removal of Unreacted Reagents):** Allow the mixture to cool to room temperature. Filter the silica gel using a fritted glass funnel. Wash the functionalized silica sequentially with 100 mL of toluene, 100 mL of a 50:50 toluene/methanol mixture, and finally 100 mL of methanol. The series of washes ensures the complete removal of any unreacted silane, pyridine, and pyridinium hydrochloride salt.
- **Final Drying:** Dry the washed silica gel in a vacuum oven at 60°C for 8 hours. The final product is a free-flowing white powder, ready for subsequent functionalization via its surface-tethered chlorobutyl groups.

Section 4: Safety, Handling, and Storage

4-Chlorobutyldimethylchlorosilane is a hazardous chemical that requires strict safety protocols. It causes severe skin burns and eye damage and is corrosive to the respiratory tract. [4][5] Furthermore, it reacts violently with water, releasing toxic gas.[6]

Personal Protective Equipment (PPE) and Handling

Item	Specification	Rationale
Gloves	Neoprene or nitrile rubber gloves.	Provides a barrier against a corrosive liquid that causes severe skin burns.[5]
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes that can cause severe eye damage.[5]
Lab Coat	Flame-retardant, chemical-resistant lab coat.	Protects skin and clothing from accidental contact.
Ventilation	Use only in a well-ventilated area or a chemical fume hood.	Prevents inhalation of corrosive vapors.[1]
Respiratory	NIOSH-certified respirator with organic vapor/acid gas cartridges.	Required if handling outside of a fume hood or if vapor concentrations are high.[5]

Storage and Incompatibility

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place, away from heat, sparks, and open flames.[4][5] The material should be stored under an inert atmosphere (e.g., nitrogen).[4][6]
- Incompatible Materials:
 - Water and moisture (reacts violently)[4][6]
 - Alcohols and Amines (reacts with the silyl chloride)[5][6]
 - Strong oxidizing agents, strong acids, and strong bases[4][6]

Emergency Procedures: Spills and Exposure

- Skin Contact: Immediately take off all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[5][6]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if possible. Seek immediate medical attention.^[4]^[5]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor immediately.^[4]^[6]
- Spill: Evacuate the area. Wear full PPE. Cover the spill with an inert, dry absorbent material (e.g., sand or vermiculite). Do not use water. Collect the absorbed material in a sealed container for proper disposal.^[7]

Conclusion

4-Chlorobutyldimethylchlorosilane is more than a simple chemical reagent; it is a molecular bridge. Its value is rooted in its predictable, differential reactivity, which allows chemists and material scientists to tether a stable, reactive alkyl halide to a wide variety of substrates. While its handling requires stringent safety measures due to its corrosivity and reactivity with water, a thorough understanding of its properties enables powerful applications in creating functionalized materials, advanced chromatographic media, and complex molecular architectures.

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